

Application Notes and Protocols for Endobon® Xenograft Granules in Implantology

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Compound of Interest

Compound Name: *endobon*

Cat. No.: *B1176427*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the handling, preparation, and implantation of **Endobon®** Xenograft Granules. The following protocols are intended to ensure optimal outcomes in bone regeneration procedures.

Product Description and Composition

Endobon® Xenograft Granules are a sterile, biocompatible, and non-resorbable bone graft substitute derived from cancellous bovine bone.[1][2] The granules are composed of hydroxyapatite ceramic, which has been fully deproteinized through a two-step high-temperature process.[1][2][3][4] This rigorous manufacturing method ensures safety from bacteria, viruses, and prions.[1][4] The resulting material is an osteoconductive scaffold that facilitates bone growth on its surface and throughout the graft.[1][3]

The chemical composition of **Endobon®** is primarily pentacalcium hydroxide (tris) phosphate $[\text{Ca}_5(\text{PO}_4)_3\text{OH}]$. [5] The high sintering temperature used in its production results in a highly crystalline structure, contributing to its slow resorption rate.[5]

Data Presentation: Product Specifications

Quantitative data for **Endobon®** Xenograft Granules are summarized in the tables below for easy reference and comparison.

Table 1: Granule Sizes and Recommended Applications

Granule Size	Particle Size (µm)	Preferred Applications
Small	500 - 1000	Grafting smaller defects, such as extraction sockets. [3] [6] [7] [8] [9]
Large	1000 - 2000	Grafting larger defects, such as sinus elevations. [3] [6] [8] [9]

Table 2: Product Availability

Catalog Number	Volume (mL)	Packaging
ROX05	0.5	1 Dish [1]
ROX10	1	1 Dish [1]
ROX20 / ROXLG20	2	1 Dish [1]
ROXLG50	5	5 Dishes (1 mL each) [1]
ROXLG80	8	8 Dishes (1 mL each) [1]

Experimental Protocols

Materials Required

- **Endobon®** Xenograft Granules (appropriate size)
- Sterile saline solution or patient's blood
- Sterile dappen dish or mixing bowl
- Sterile surgical instruments for implantation
- (Optional) Autologous bone graft material
- (Optional) Barrier membrane (e.g., OsseoGuard®)[\[6\]](#)[\[8\]](#)[\[9\]](#)

- (Optional) Fibrin glue[10]

Preparation of Endobon® Granules

- Aseptic Technique: All handling and preparation of **Endobon®** granules must be performed under strict aseptic conditions to prevent contamination.
- Hydration:
 - Open the sterile packaging of the **Endobon®** Xenograft Granules.
 - Transfer the required amount of granules into a sterile dappen dish.
 - Hydrate the granules with sterile saline solution or the patient's own blood. This will cause the granules to adhere to one another, facilitating easier handling and placement into the defect site.[3][6][8][9]
- Mixing (Optional):
 - If combining with autologous bone, mix the hydrated **Endobon®** granules with the harvested autogenous bone. A 50:50 ratio has been shown to be effective in certain applications.[11]
 - For enhanced handling properties, the granules can be mixed with fibrin glue.[10]

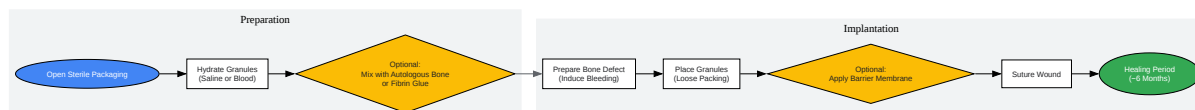
Surgical Implantation Protocol

- Defect Preparation: Prepare the recipient bone defect by removing all soft tissue remnants. To enhance graft stability and subsequent bone formation, it is recommended to create small perforations within the defect to induce bleeding.[10]
- Granule Placement:
 - Carefully place the hydrated **Endobon®** granules into the prepared defect.
 - Crucially, do not over-compress or pack the granules too tightly.[10] Over-compression can inhibit clot formation and the ingrowth of new bone.[10] The granules should be loosely packed to allow space for vascularization and new bone formation.[10]

- Use of a Barrier Membrane (Recommended):
 - In many cases, especially when primary closure of the soft tissue is not achievable, the use of a resorbable barrier membrane is recommended.[10] The membrane acts as a barrier against soft-tissue invasion into the graft site, allowing for undisturbed bone regeneration.[3][6][8][9]
- Wound Closure: Suture the soft tissue flaps to achieve primary closure over the grafted site.
- Healing Period: Allow for a sufficient healing period for osseointegration to occur. A healing time of approximately six months is generally recommended before implant placement in sites grafted with **Endobon®**. [10]

Visualizations

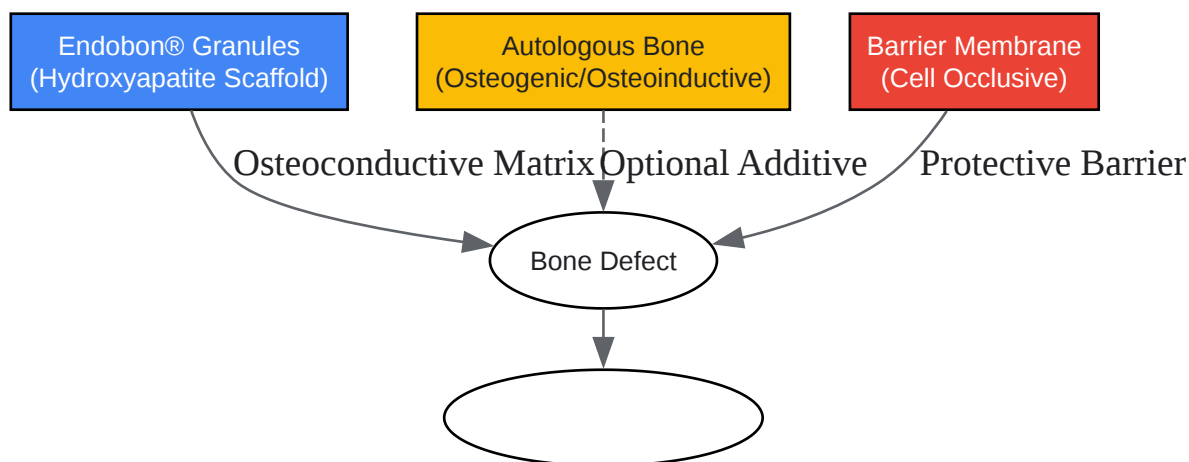
Experimental Workflow for Endobon® Preparation and Implantation



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Caption: Workflow for preparing and implanting **Endobon®** granules.

Logical Relationships of Endobon® Implantation Components



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References

- 1. dentalcompare.com [dentalcompare.com]
- 2. souq.dental [souq.dental]
- 3. biomet3i.cz [biomet3i.cz]
- 4. Endobon® Xenograft Granules [zimvie.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. pdf.medicalexpo.com [pdf.medicalexpo.com]
- 7. souq.dental [souq.dental]
- 8. zimvie.com.au [zimvie.com.au]
- 9. impladend.com [impladend.com]
- 10. zimvie.com.au [zimvie.com.au]
- 11. zimvie.com [zimvie.com]
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